

Personal protective equipment for handling (S)-3-N-Cbz-amino-succinimide

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Compound of Interest

Compound Name: (S)-3-N-Cbz-amino-succinimide

Cat. No.: B1354008

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Essential Safety and Handling Guide for (S)-3-N-Cbz-amino-succinimide

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical guidance for the handling and disposal of **(S)-3-N-Cbz-amino-succinimide** (CAS No: 60846-91-5). Adherence to these procedures is critical for ensuring laboratory safety and procedural integrity. This guide is intended to be a primary resource for laboratory personnel, fostering a culture of safety and building trust through comprehensive and actionable information.

Hazard Identification and Personal Protective Equipment (PPE)

Conflicting information exists regarding the hazard classification of **(S)-3-N-Cbz-amino-succinimide**. While one supplier, Cayman Chemical, states the substance is not classified as hazardous under the Globally Harmonized System (GHS), another, MedChemExpress, classifies it as harmful if swallowed, a skin and eye irritant, and a potential respiratory irritant.^[1] In the interest of ensuring the highest level of safety, it is prudent to handle this compound as potentially hazardous. The product information from Cayman Chemical also advises that the material should be considered hazardous until further information is available.^[2]

Therefore, the following personal protective equipment is mandatory when handling **(S)-3-N-Cbz-amino-succinimide**.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemically resistant nitrile gloves. Dispose of contaminated gloves after use.
Eye Protection	Safety Goggles	Chemical safety goggles that provide a complete seal around the eyes.
Body Protection	Lab Coat	A standard laboratory coat should be worn at all times.
Respiratory Protection	Respirator	Use a NIOSH-approved respirator if working outside of a certified chemical fume hood or if dust is generated.

Operational Plan: Step-by-Step Handling Procedure

This section outlines the standard operating procedure for the safe handling of **(S)-3-N-Cbz-amino-succinimide**, from receipt to experimental use.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Storage:** Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area at -20°C for long-term stability.[\[2\]](#)[\[3\]](#)
- **Labeling:** Ensure the container is clearly labeled with the chemical name, CAS number, and appropriate hazard warnings.

Experimental Protocol: Preparation of a Stock Solution

(S)-3-N-Cbz-amino-succinimide is a crystalline solid that is soluble in organic solvents such as ethanol, DMSO, and dimethylformamide at approximately 25 mg/mL.[2][3][4] It is sparingly soluble in aqueous buffers.[2]

- **Preparation:** Conduct all weighing and solution preparation within a certified chemical fume hood to minimize inhalation exposure.
- **Weighing:** Carefully weigh the desired amount of the solid compound, avoiding the generation of dust.
- **Dissolution:** To prepare a stock solution, dissolve the weighed compound in an appropriate organic solvent (e.g., ethanol). For aqueous solutions, first dissolve the compound in a minimal amount of ethanol before diluting with the aqueous buffer of choice.[2] An example preparation is a 1:3 solution of ethanol to PBS (pH 7.2), which yields a solubility of approximately 0.25 mg/mL.[2]
- **Mixing:** Gently swirl or vortex the solution until the solid is completely dissolved. Purging the solvent with an inert gas before dissolution can improve stability.[2]
- **Storage of Solution:** Aqueous solutions are not recommended for storage for more than one day.[2] Store stock solutions in tightly sealed vials at -20°C.

Disposal Plan

All waste containing **(S)-3-N-Cbz-amino-succinimide** must be treated as hazardous chemical waste and disposed of in accordance with local, state, and federal regulations.

Waste Type	Disposal Procedure
Solid Waste	Collect in a designated, labeled, and sealed hazardous waste container.
Liquid Waste	Collect in a designated, labeled, and sealed hazardous waste container. Do not pour down the drain.
Contaminated PPE	Dispose of used gloves and other contaminated disposable materials in the designated solid hazardous waste container.

Emergency Procedures

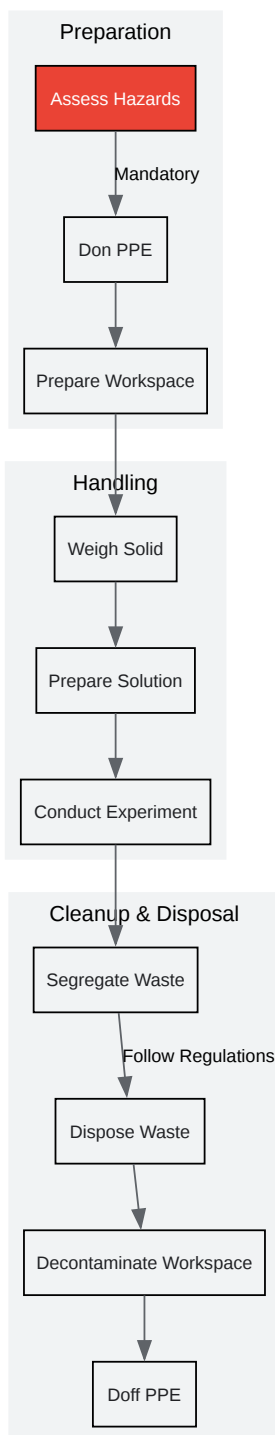
Exposure Type	First Aid Measures
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₁₂ H ₁₂ N ₂ O ₄
Molecular Weight	248.2 g/mol
Appearance	Crystalline solid
Purity	≥95%
Storage Temperature	-20°C
Stability	≥ 4 years at -20°C

Logical Workflow for Handling (S)-3-N-Cbz-amino-succinimide

Safe Handling Workflow for (S)-3-N-Cbz-amino-succinimide



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Caption: Logical workflow for the safe handling of **(S)-3-N-Cbz-amino-succinimide**.

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